

Safe Disposal of 3-(1-Adamantyl)propanoic Acid: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(1-Adamantyl)propanoic acid

Cat. No.: B099625

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational excellence. This guide provides essential safety and logistical information for the proper disposal of **3-(1-Adamantyl)propanoic acid**, ensuring compliance and minimizing environmental impact.

Chemical and Physical Properties

A comprehensive understanding of a substance's properties is critical for safe handling and disposal. The following table summarizes the key quantitative data for **3-(1-Adamantyl)propanoic acid**.

Property	Value
Molecular Formula	C13H20O2 [1]
Molecular Weight	208.30 g/mol [2]
Melting Point	147-149°C [1]
Boiling Point	333.9°C at 760 mmHg [1]
Flash Point	168.3°C [1]
Density	1.138 g/cm³ [1]
Vapor Pressure	2.54E-05 mmHg at 25°C [1]
Storage Class	11 (Combustible Solids) [2]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard symbols for **3-(1-Adamantyl)propanoic acid** are not consistently listed, it may cause eye, skin, and respiratory tract irritation.[\[1\]](#) Ingestion may also cause irritation of the digestive tract.[\[1\]](#) Therefore, adherence to standard laboratory safety protocols is imperative.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles should be worn.
- Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin exposure.
[\[1\]](#)
- Respiratory Protection: If working in an area with inadequate ventilation or where dust may become airborne, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)

Disposal Protocol: A Step-by-Step Approach

The disposal of **3-(1-Adamantyl)propanoic acid** must be conducted in a manner consistent with federal, state, and local regulations.[\[1\]](#) The following protocol provides a general framework for its safe disposal.

1. Waste Collection:

- Collect waste **3-(1-Adamantyl)propanoic acid** in a designated, compatible, and properly labeled hazardous waste container.
- Ensure the container is kept closed when not in use.

2. Spill Management:

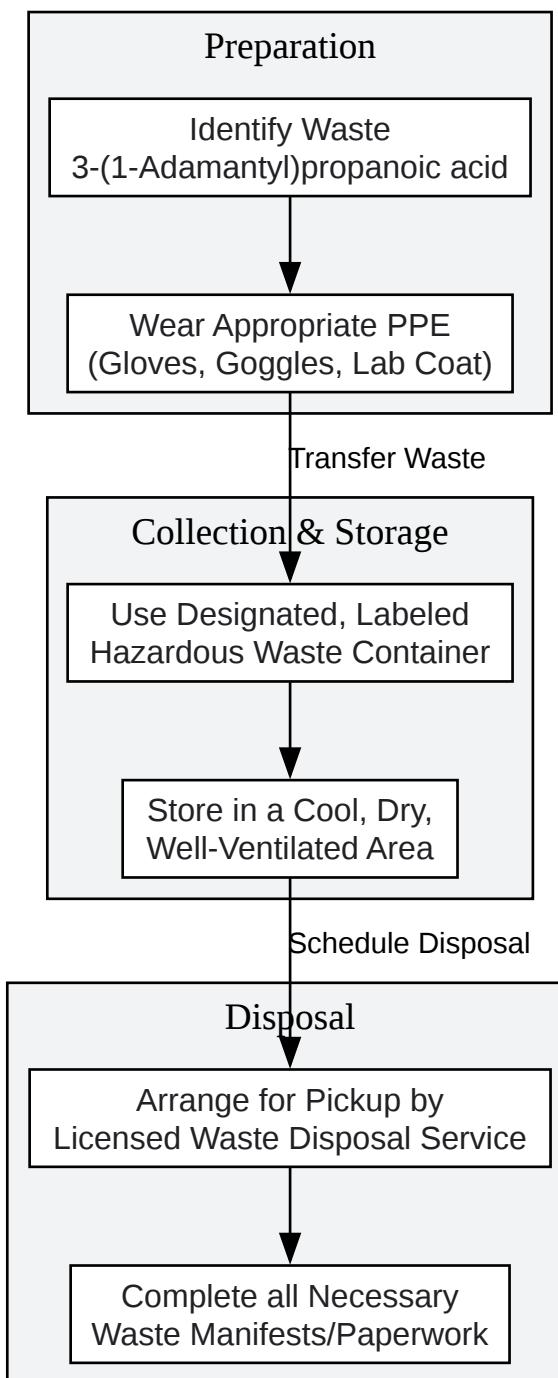
- In the event of a spill, avoid generating dust.
- Vacuum or sweep up the material.[\[1\]](#)
- Place the collected material into a suitable, labeled container for disposal.[\[1\]](#)

3. Final Disposal:

- Dispose of the chemical waste through an approved waste disposal plant or licensed contractor.
- Do not dispose of this chemical down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-(1-Adamantyl)propanoic acid**.



[Click to download full resolution via product page](#)

Figure 1. A logical workflow for the proper disposal of **3-(1-Adamantyl)propanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(1-Adamantyl)propanoic acid | CAS#:16269-16-2 | Chemsoc [chemsrc.com]
- 2. 3-(1-adamantyl)propanoic acid AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Safe Disposal of 3-(1-Adamantyl)propanoic Acid: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b099625#3-1-adamantyl-propanoic-acid-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com